

CAS number and molecular formula of iron(III) hexathiocyanate

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Compound of Interest

Compound Name: *Iron(III) hexathiocyanate*

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Iron(III) Hexathiocyanate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Iron(III) hexathiocyanate, a coordination complex with the chemical formula $[\text{Fe}(\text{NCS})_6]^{3-}$, is a compound well-regarded for its intense blood-red color, a characteristic that has led to its widespread use in analytical chemistry. This technical guide provides an in-depth overview of its chemical properties, synthesis, and applications, with a focus on experimental protocols and quantitative data relevant to research and development. While primarily an analytical reagent, its interactions with various molecules are of interest in diverse scientific fields.

Chemical and Physical Properties

The fundamental properties of the **iron(III) hexathiocyanate** anion are summarized below.

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 45227-67-6 | [1] |
| Molecular Formula | $\text{C}_6\text{FeN}_6\text{S}_6^{3-}$ | [1] |
| Molar Mass | 404.4 g/mol | [1] |
| IUPAC Name | hexakis(thiocyanato-N)ferrate(III) | [1] |
| Appearance | Deep red to black solid; blood-red in solution | [2] |

Synthesis of Iron(III) Hexathiocyanate

The synthesis of **iron(III) hexathiocyanate** is typically achieved through the direct reaction of an iron(III) salt with a thiocyanate salt in an aqueous solution.[3]

Experimental Protocol: Direct Synthesis

Materials:

- Iron(III) chloride (FeCl_3) or Iron(III) nitrate ($\text{Fe}(\text{NO}_3)_3$)
- Potassium thiocyanate (KSCN) or Sodium thiocyanate (NaSCN)
- Ethanol (for crystallization)
- Distilled water

Procedure:

- Prepare an aqueous solution of an iron(III) salt (e.g., 0.1 M FeCl_3).
- Prepare a separate aqueous solution of a thiocyanate salt (e.g., 0.6 M KSCN).
- Slowly add the thiocyanate solution to the iron(III) solution while stirring. A deep red color will form immediately, indicating the formation of the $[\text{Fe}(\text{NCS})_6]^{3-}$ complex.

- To isolate the complex as a solid salt, the resulting solution can be concentrated by slow evaporation.
 - For purification, the product can be recrystallized from ethanol to yield well-defined crystals.
- [3]

Reaction: $\text{Fe}^{3+}(\text{aq}) + 6 \text{SCN}^{-}(\text{aq}) \rightarrow [\text{Fe}(\text{NCS})_6]^{3-}(\text{aq})$

Analytical Applications: Spectrophotometric Determination of Iron

A primary application of **iron(III) hexathiocyanate** is the quantitative determination of iron(III) in various samples. This colorimetric method is based on the linear relationship between the concentration of the complex and its absorbance at a specific wavelength.

Experimental Protocol: Spectrophotometric Analysis of Iron(III)

Objective: To determine the concentration of Fe^{3+} in an unknown sample.

Materials:

- Standard iron(III) solution (e.g., 50 ppm Fe^{3+})
- Ammonium thiocyanate solution (1 M)
- Distilled or deionized water
- Solution with an unknown Fe^{3+} concentration
- Volumetric flasks and pipettes
- Spectrophotometer

Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions with known Fe^{3+} concentrations by diluting the stock standard iron(III) solution. For example, create standards

of 5, 10, 15, 20, and 25 ppm Fe^{3+} .

- **Color Development:** To each standard solution and a sample of the unknown solution, add a fixed volume of 1 M ammonium thiocyanate solution. Dilute to a final, constant volume with distilled water and mix thoroughly. A stable red color will develop.[4]
- **Absorbance Measurement:** After allowing the color to stabilize (typically around 15 minutes), measure the absorbance of each standard and the unknown solution using a spectrophotometer at the wavelength of maximum absorbance (λ_{max}), which is approximately 480-510 nm.[2]
- **Calibration Curve:** Plot a graph of absorbance versus the concentration of the standard solutions. This should yield a linear relationship according to Beer's Law.
- **Determination of Unknown Concentration:** Use the absorbance of the unknown sample and the calibration curve to determine the concentration of Fe^{3+} in the unknown solution.[5]

Quantitative Data for Spectrophotometric Analysis

| Parameter | Value | Conditions | Reference |
|--|--|---------------------------------|-----------|
| Wavelength of Max. Absorbance (λ_{max}) | 480 - 510 nm | Aqueous solution | [2] |
| Molar Absorptivity (ϵ) | $1.88 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ | In the presence of Triton X-100 | [6] |
| Beer's Law Range | 5×10^{-7} to $8 \times 10^{-5} \text{ mol dm}^{-3}$ | In the presence of Triton X-100 | [6] |
| Optimal pH | 1.2 - 1.5 | Aqueous solution | [6] |

Kinetic Analysis of Iron(III) Thiocyanate Complex Formation

The formation of the iron(III) thiocyanate complex is a rapid reaction, making it a suitable system for stopped-flow kinetic studies.[7][8] The reaction kinetics are pseudo-first-order when the concentration of iron(III) is in large excess compared to the thiocyanate ion.

Experimental Protocol: Stopped-Flow Kinetic Study

Objective: To determine the rate constants for the formation of the iron(III) thiocyanate complex.

Materials:

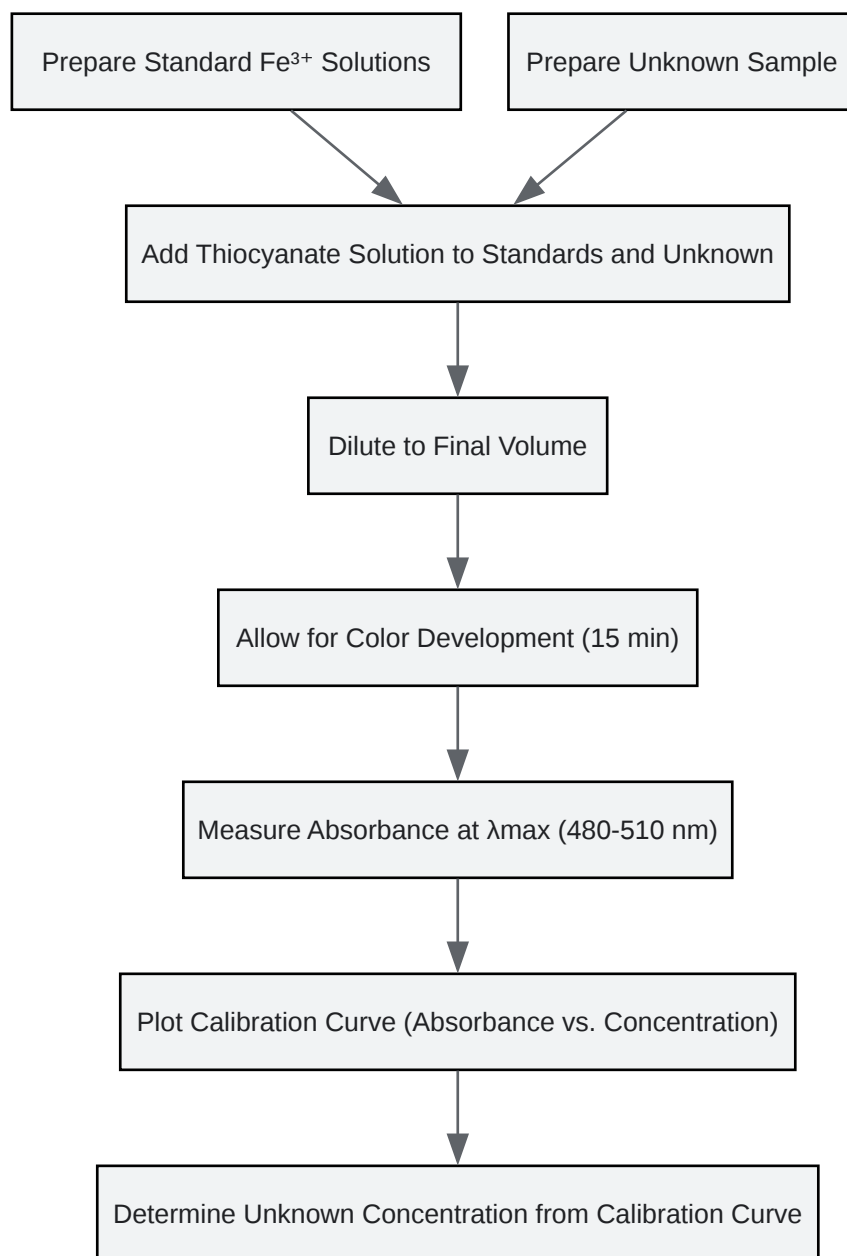
- Standardized iron(III) perchlorate solution (e.g., ~0.2 M in HClO_4)
- Sodium thiocyanate solution (e.g., $\sim 1.5 \times 10^{-4}$ M in NaClO_4)
- Perchloric acid (HClO_4) for pH adjustment
- Sodium perchlorate (NaClO_4) to maintain constant ionic strength
- Stopped-flow spectrophotometer

Procedure:

- Prepare a series of iron(III) solutions with varying concentrations and a constant pH and ionic strength.
- Prepare a thiocyanate solution with a constant concentration, pH, and ionic strength.
- Use the stopped-flow apparatus to rapidly mix the iron(III) and thiocyanate solutions.
- Monitor the change in absorbance over time at the λ_{max} of the $[\text{Fe}(\text{NCS})(\text{H}_2\text{O})_5]^{2+}$ complex. The resulting absorbance-time data will follow a pseudo-first-order kinetic trace.
- Analyze the kinetic data to determine the observed rate constant (k_{obs}) for each iron(III) concentration.
- Plot k_{obs} versus the total iron(III) concentration ($[\text{Fe}]_{\text{T}}$). The slope and intercept of this plot can be used to determine the forward and reverse rate constants of the reaction.^[7]

Visualizations

Experimental Workflow for Spectrophotometric Iron Determination





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